Technical Guide: Zuclopenthixol-d4 Succinate Salt Solubility Profile

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Compound of Interest

Compound Name:	*Zuclopenthixol-d4 Succinate Salt*
Cat. No.:	*B13707805*

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Executive Technical Summary

Zuclopenthixol-d4 Succinate Salt (CAS: 1246833-97-5) is the stable isotope-labeled analog of the thioxanthene antipsychotic Zuclopenthixol. It is primarily utilized as an Internal Standard (IS) in quantitative bioanalysis (LC-MS/MS) for clinical and forensic toxicology.

Unlike the pharmaceutical formulations (often Dihydrochloride or Decanoate), the Succinate salt is frequently employed in reference material synthesis due to its favorable crystallization properties and stability in solid form. Its solubility profile is dominated by the lipophilic thioxanthene backbone, necessitating organic solvent-based stock preparation despite the polar succinate counterion.

Physicochemical Core Identity

Understanding the molecular identity is a prerequisite for accurate solubility prediction and stoichiometric calculations.

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Parameter	Technical Detail
Compound Name	Zuclopenthixol-d4 Succinate Salt
Synonyms	cis-(Z)-Clopenthixol-d4 Succinate; Cisordinol-d4
CAS Number	1246833-97-5 (Salt); 53772-83-1 (Unlabeled Parent)
Molecular Formula	$C_{22}H_{21}D_4ClN_2OS$[1][2][3][4][5][6] · $C_4H_6O_4$ (Salt)
Molecular Weight	523.08 g/mol (Salt) / 404.99 g/mol (Free Base-d4)
Isotopic Purity	Typically ≥99% Deuterated forms (d4)
Appearance	White to pale yellow crystalline solid
pKa (Calculated)	~7.6 (Piperazine nitrogen)
LogP (Parent)	~3.5 – 4.0 (Highly Lipophilic)

> *Critical Application Note: When preparing quantitative standards, you must account for the Salt Correction Factor (SCF).*
>
> You must weigh 1.29 mg of the salt to obtain 1.0 mg of the active Zuclopenthixol-d4 moiety.

Solubility Profile & Solvent Compatibility

The solubility of Zuclopenthixol-d4 Succinate is governed by the competition between the polar succinate/piperazine ionic interaction and the highly hydrophobic tricyclic thioxanthene structure.

Primary Solvent Data

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Solvent	Solubility Rating	Estimated Max Conc.	Application Context
Methanol (MeOH)	High	>10 mg/mL	Recommended. Primary solvent for Stock Solutions.
DMSO	Very High	>20 mg/mL	Alternative for highly concentrated stocks; difficult to evaporate.
Chloroform	High	>10 mg/mL	Useful for liquid-liquid extraction (LLE) workflows but less common for LC injection.
Acetonitrile (ACN)	Moderate	~1–5 mg/mL	Good for working dilutions; less reliable for primary stock weighing.
Water / PBS	Low / Sparingly	<0.5 mg/mL	Avoid for primary stock. Requires pH adjustment or co-solvent.

Mechanistic Insight[6]

- The "Salt" Misconception: While succinate is a polar dicarboxylic acid, the bulk of the Zuclopenthixol molecule is hydrophobic. Consequently, the salt does not dissolve freely in neutral water. It requires protonation of the basic nitrogens (acidic pH) or an organic co-solvent to overcome the lattice energy.
- Deuterium Effect: The substitution of four hydrogen atoms with deuterium (d4) has a negligible effect on solubility compared to the unlabeled parent compound. Protocols for Zuclopenthixol Succinate can be applied directly to the d4 analog.

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Protocol: Preparation of Reference Standards

This protocol ensures maximum stability and quantitative accuracy for LC-MS/MS workflows.

Phase A: Primary Stock Solution (1.0 mg/mL)

- Equilibration: Allow the vial to reach room temperature (20–25°C) before opening to prevent condensation (hygroscopicity risk).
- Weighing: Weigh 1.29 mg of **Zuclopenthixol-d4 Succinate Salt** into a silanized amber glass vial.
  - Why Silanized? Basic amines like Zuclopenthixol can adsorb to active hydroxyl sites on untreated glass, causing signal loss at low concentrations.
- Solubilization: Add 1.0 mL of HPLC-grade Methanol.
- Agitation: Vortex for 30 seconds. Sonication is rarely needed but can be applied for 1 minute if visual particulates remain.
- Verification: Inspect against a dark background. The solution should be optically clear.

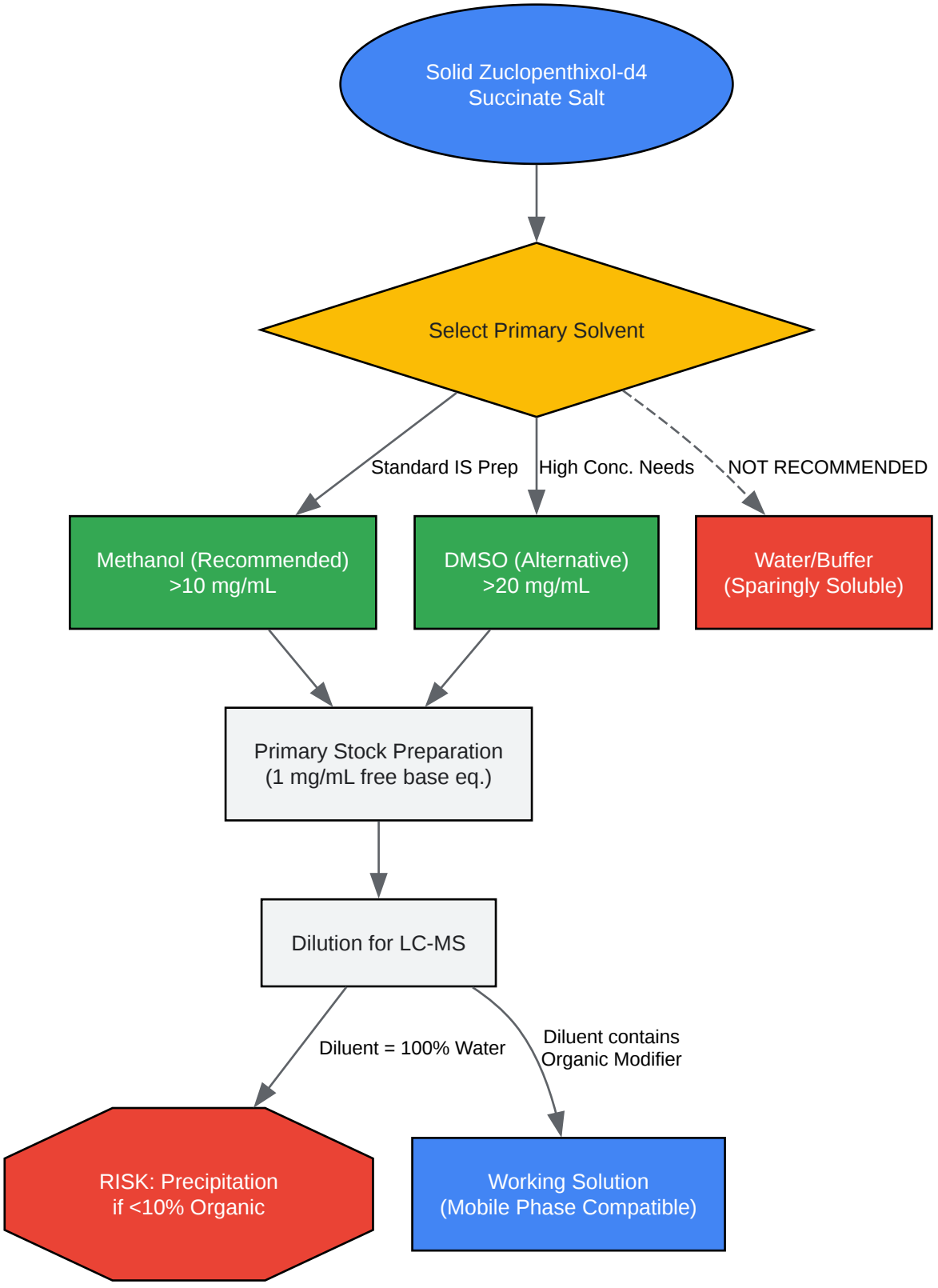
Phase B: Working Standard (Dilution)

- Diluent Choice: Use the initial mobile phase of your LC method (e.g., 90% Water / 10% ACN + 0.1% Formic Acid).
  - Caution: Do not dilute directly into 100% aqueous buffer; precipitation may occur. Keep at least 10–20% organic content in the working solution.
- Storage: Store Primary Stock in Methanol at -20°C or -80°C.
  - Stability:[6] Stable for >12 months at -20°C if sealed to prevent evaporation.

Visual Workflow: Solubilization Logic

The following diagram illustrates the decision matrix for handling Zuclopenthixol-d4 Succinate, ensuring "Self-Validating" protocol adherence.

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Caption: Decision matrix for solubilizing Zuclopenthixol-d4 Succinate, highlighting Methanol as the optimal vehicle.

Stability & Troubleshooting (Self-Validating Systems)

Deuterium Exchange Risk

While the d4-label is generally stable (typically on the piperazine or alkyl chain, not exchangeable protons), avoid storing in protic solvents (like Methanol) at high pH (>9). Base-catalyzed exchange can theoretically degrade isotopic purity over extended periods.

- Validation: Always store in neutral Methanol or slightly acidic conditions (0.1% Formic acid) if long-term stability is a concern.

Adsorption (The "Silent Killer")

Zuclopenthixol is a lipophilic amine.

- Symptom: Non-linear calibration curves or disappearing IS signal.
- Cause: Adsorption to plastic pipette tips or glass walls.
- Solution: Use Low-Bind polypropylene tubes and Silanized glass vials. Avoid pure water dilutions; maintain >20% organic solvent in all intermediate steps.

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